

# Introduction: A Proactive Approach to Safety for a Novel Building Block

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## Compound of Interest

Compound Name: 1-[(2S)-pyrrolidin-2-yl]ethanol

CAS No.: 1315057-39-6

Cat. No.: B2635680

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**1-[(2S)-pyrrolidin-2-yl]ethanol** is a chiral pyrrolidine alcohol with significant potential as a versatile building block in pharmaceutical and asymmetric synthesis.<sup>[1][2]</sup> Its structure, featuring a pyrrolidine ring, suggests it may be a key intermediate for creating complex, biologically active molecules.<sup>[2]</sup> As researchers and drug development professionals increasingly utilize such novel reagents, a comprehensive understanding of their safety profile is not just a regulatory formality but a cornerstone of responsible science.

This guide provides an in-depth analysis of the potential hazards and safe handling procedures for **1-[(2S)-pyrrolidin-2-yl]ethanol**. It is critical to note that a comprehensive, officially registered Safety Data Sheet (SDS) for this specific compound (CAS No. 1315057-39-6 or 66401-62-5) is not readily available in public databases.<sup>[3][4]</sup> Therefore, this document adopts a proactive, deductive approach to safety assessment. By synthesizing data from structurally related compounds—namely the parent heterocycle pyrrolidine and the functional group ethanol—we can construct a robust and scientifically grounded safety framework. This methodology allows for the anticipation of hazards and the implementation of appropriate controls, ensuring a high level of safety in the laboratory.

## Section 1: Chemical Identity and Predicted Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in a thorough risk assessment. The identity and available data for **1-[(2S)-pyrrolidin-2-yl]ethanol** are

summarized below. Where experimental data is absent, predicted values are provided to guide handling and storage decisions.

Property	Value	Source / Rationale
IUPAC Name	(2S)-2-(Pyrrolidin-2-yl)ethan-1-ol	-
CAS Number	66401-62-5	[4]
Alternate CAS	1315057-39-6	[3]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[3][4]
Molecular Weight	115.17 g/mol	[3][5]
Appearance	Colorless to light yellow viscous liquid (Predicted)	[4]
Boiling Point	214.5 ± 13.0 °C (Predicted)	[4]
Density	0.961 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
pKa	15.03 ± 0.10 (Predicted)	[4]
Storage	2-8°C, protect from light	[4]

Rationale for Storage Conditions: The recommendation to store at refrigerated temperatures and protect from light is a standard precautionary measure for complex organic molecules to prevent degradation over time.[4] The pyrrolidine moiety can be sensitive to oxidation.

## Section 2: Synthesized Hazard Profile

The hazard profile for **1-[(2S)-pyrrolidin-2-yl]ethanol** is inferred from the known hazards of its core components. The pyrrolidine ring is a strong base and is known to be flammable, corrosive, and acutely toxic.[6] The ethanol side chain contributes to the compound's flammability.

Hazard Class	Inferred Hazards and Rationale	GHS Pictograms (Anticipated)
Flammability	Highly Flammable Liquid and Vapor. This is based on the known high flammability of both pyrrolidine (H225) and ethanol (H225).[7] Vapors may form explosive mixtures with air and can travel to an ignition source.[6]	GHS02 (Flame)
Corrosivity / Irritation	Causes severe skin burns and eye damage. The parent compound, pyrrolidine, is a strong base and is classified as causing severe skin burns and eye damage (H314).[6] The basic nitrogen atom in the pyrrolidine ring of the target molecule is the primary driver of this anticipated corrosive nature.	GHS05 (Corrosion)
Acute Toxicity	Harmful if swallowed or if inhaled. Pyrrolidine is classified as harmful if swallowed or inhaled (H302 + H332). Inhalation may cause burning sensations, coughing, and nausea, while ingestion can lead to similar symptoms.[6]	GHS07 (Exclamation Mark)
Aquatic Toxicity	Harmful to aquatic life. Pyrrolidine is known to be harmful to aquatic life (H402). Therefore, release into the	(None for this specific hazard level)

environment should be strictly avoided.

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Authoritative Grounding: The classification of pyrrolidine as a highly flammable liquid that causes severe skin burns and is harmful if swallowed or inhaled is consistent across multiple authoritative sources, including Sigma-Aldrich and the International Chemical Safety Cards (ICSC).[6] These hazards are directly attributable to the pyrrolidine moiety and should be assumed present in **1-[(2S)-pyrrolidin-2-yl]ethanol** until specific data proves otherwise.

## Section 3: Exposure Control and Personal Protective Equipment (PPE)

Given the anticipated corrosive and toxic nature of the compound, a multi-layered approach to exposure control is mandatory. The primary principle is to prevent all contact with the substance.

### 3.1 Engineering Controls

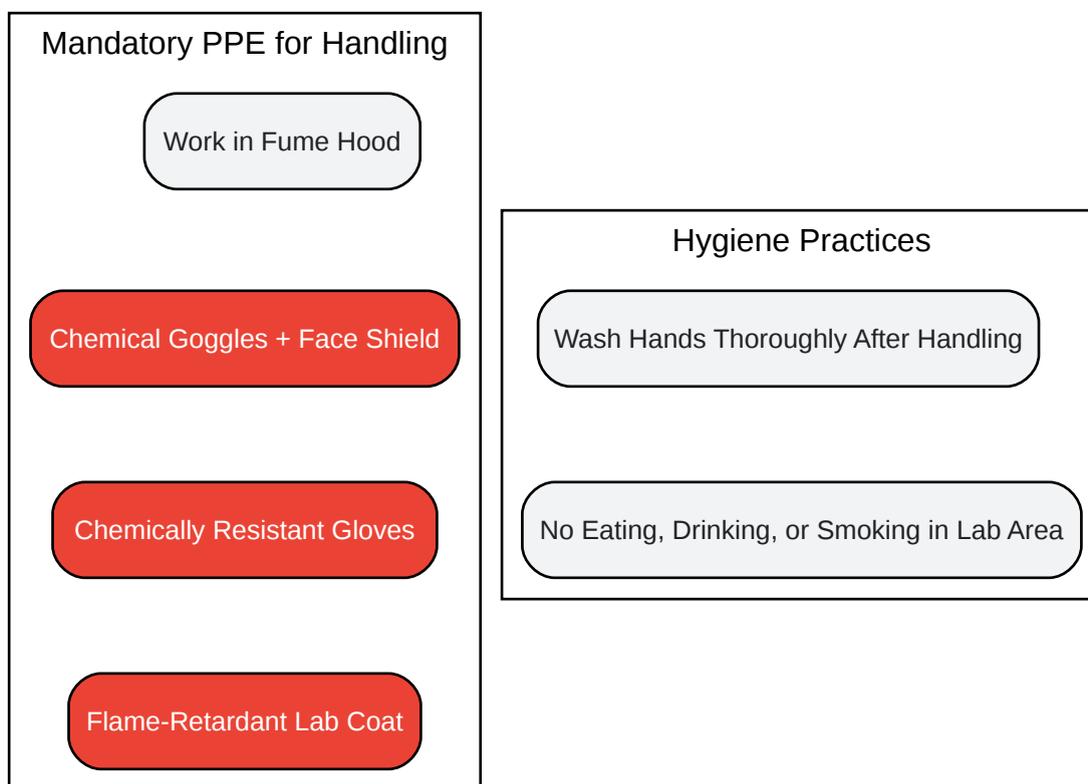
- Fume Hood: All handling of **1-[(2S)-pyrrolidin-2-yl]ethanol**, including weighing, transferring, and use in reactions, must be conducted in a properly functioning chemical fume hood to prevent inhalation of vapors.[6]
- Ventilation: Ensure good general ventilation in the laboratory to dilute any fugitive emissions. [8]
- Safety Showers and Eyewash Stations: These must be readily accessible and tested regularly. Ensure a clear path to this equipment from the workstation.[9]

### 3.2 Personal Protective Equipment (PPE)

The selection of PPE is critical and should be based on the highest potential hazard—in this case, severe skin and eye corrosion.

- Eye and Face Protection: Use chemical safety goggles and a full-face shield.[10] Standard safety glasses are insufficient.

- **Hand Protection:** Handle with gloves inspected prior to use.[10] Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. Nitrile or neoprene gloves are generally suitable for incidental contact, but for extended work, consult manufacturer-specific chemical resistance data.
- **Skin and Body Protection:** Wear a flame-retardant, antistatic lab coat.[10] When handling larger quantities, consider impervious clothing or an apron to prevent skin contact.[6]
- **Respiratory Protection:** If engineering controls are not sufficient to maintain exposure below acceptable levels, a NIOSH/MSHA or EN 149 approved respirator with a filter for organic vapors is required.[9]



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Caption: Core PPE and hygiene requirements for handling.

## Section 4: Safe Handling, Storage, and Fire Safety

### 4.1 Handling

- Inert Atmosphere: For long-term storage and sensitive reactions, handling under an inert gas like nitrogen or argon is recommended to prevent degradation.
- Electrostatic Discharge: This material is flammable. Take precautionary measures against static discharge.[8] Use non-sparking tools and ensure all equipment is grounded and bonded.[11][12]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[11][13] The substance is a strong base and will react violently with acids.[6]

#### 4.2 Storage

- Location: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[8][11] A dedicated flammables storage cabinet is appropriate.
- Container: Keep the container tightly closed to prevent moisture contamination and the escape of vapors.[8]
- Security: Store in a locked-up area to restrict access to authorized personnel only.[11]

#### 4.3 Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[14][15] Do not use a direct water jet, as it may spread the fire.[16] Water spray can be used to cool unopened containers.[10]
- Specific Hazards: Vapors are heavier than air and may travel along the ground to a distant ignition source.[6] Burning will produce toxic fumes, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[6][9]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.

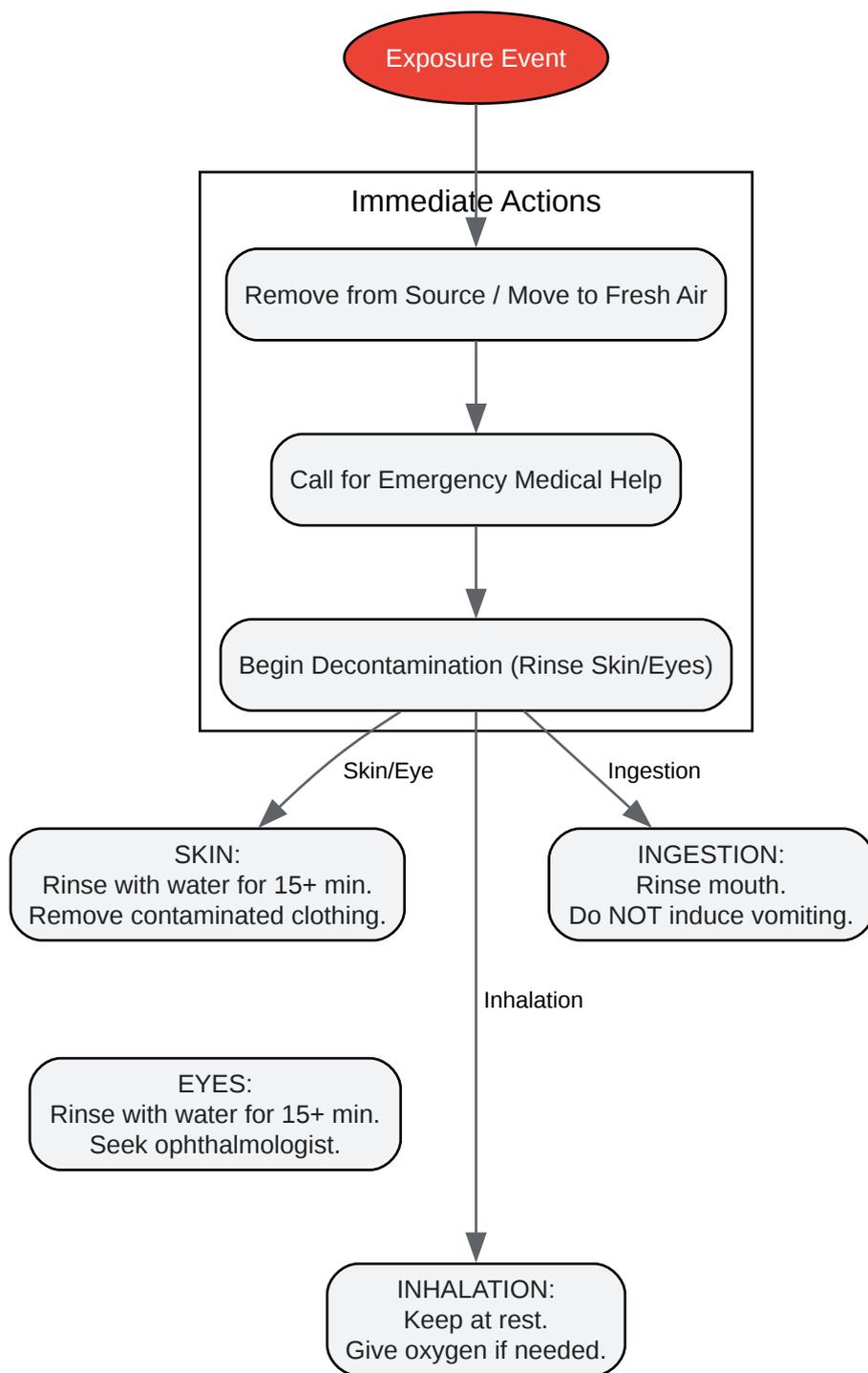
## Section 5: Emergency Procedures: First Aid and Spill Response

Rapid and correct response to an exposure or spill is critical to minimizing harm.

### 5.1 First-Aid Measures

The following procedures are based on the corrosive nature of pyrrolidine and should be followed immediately.

- **General Advice:** Move the victim to fresh air. Call a poison control center or doctor immediately for treatment advice.[11] Show them this safety guide.
- **Inhalation:** If inhaled, remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[6]
- **Skin Contact:** Immediately take off all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes, using a safety shower if available. Seek immediate medical attention.
- **Eye Contact:** Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.
- **Ingestion:** Do NOT induce vomiting due to the risk of perforation. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.



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Caption: Logical sequence of first-aid measures post-exposure.

## 5.2 Spill Response

- Evacuate and Isolate: Evacuate all non-essential personnel from the spill area. Remove all sources of ignition (no smoking, flares, sparks, or flames).[6][15]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains. Cover drains and use an inert absorbent material (e.g., sand, vermiculite, or commercial sorbent for chemicals) to contain the spill.[6]
- Clean-up: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[15]
- Personal Protection: A chemical protection suit, including self-contained breathing apparatus, may be necessary for large spills.[6]

## Section 6: Disposal Considerations

Waste generated from this material must be treated as hazardous.

- Disposal Method: Dispose of the material and its container at an approved hazardous waste disposal plant.[11] Do not allow the product to enter drains or waterways.
- Contaminated Packaging: Empty containers may retain flammable and corrosive vapors. They should be handled and disposed of with the same precautions as the substance itself.

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